

Application Notes and Protocols: Preparation of AZ960 Stock Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZ960

Cat. No.: B1684624

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide detailed protocols for the dissolution and preparation of stock solutions for **AZ960**, a potent and specific ATP-competitive inhibitor of Janus kinase 2 (JAK2). [1][2][3] Proper preparation and storage of stock solutions are critical for ensuring the compound's stability and obtaining reproducible results in both in vitro and in vivo studies. This document includes solubility data, step-by-step protocols for preparing high-concentration stock solutions in Dimethyl Sulfoxide (DMSO), and guidelines for further dilution into aqueous media for experimental use.

Introduction

AZ960 is a small molecule inhibitor targeting the JAK2 kinase with high potency, exhibiting a K_i (inhibition constant) of 0.45 nM.[2][3][4] The JAK/STAT signaling pathway is crucial for cytokine and growth factor receptor signaling, and its dysregulation, particularly through mutations like JAK2 V617F, is implicated in various myeloproliferative diseases and cancers.[5] **AZ960** inhibits the phosphorylation of downstream STAT3/5 proteins, thereby inducing growth arrest and apoptosis in cancer cells.[1][5] Accurate preparation of **AZ960** solutions is the first step toward leveraging its therapeutic and research potential.

AZ960 Properties

A summary of the key chemical properties of **AZ960** is presented below.

Property	Value
CAS Number	905586-69-8[1]
Molecular Formula	C ₁₈ H ₁₆ F ₂ N ₆ [1][5]
Molecular Weight	354.4 g/mol [5]
Appearance	Crystalline solid[5]

Solubility Data

The solubility of **AZ960** in various common laboratory solvents is crucial for selecting the appropriate vehicle for stock solution preparation. It is highly soluble in DMSO, moderately soluble in ethanol, and poorly soluble in aqueous solutions. Sonication is often recommended to facilitate dissolution.[1]

Solvent	Maximum Solubility
DMSO	55 mg/mL (approx. 155.2 mM)[1]
Ethanol	3 mg/mL (approx. 8.5 mM)[1]
DMF	10 mg/mL[5]
DMSO:PBS (pH 7.2) (1:3)	0.25 mg/mL[5]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	2 mg/mL (approx. 5.6 mM)[1]

Experimental Protocols

Protocol for Preparing a 10 mM DMSO Stock Solution (In Vitro Use)

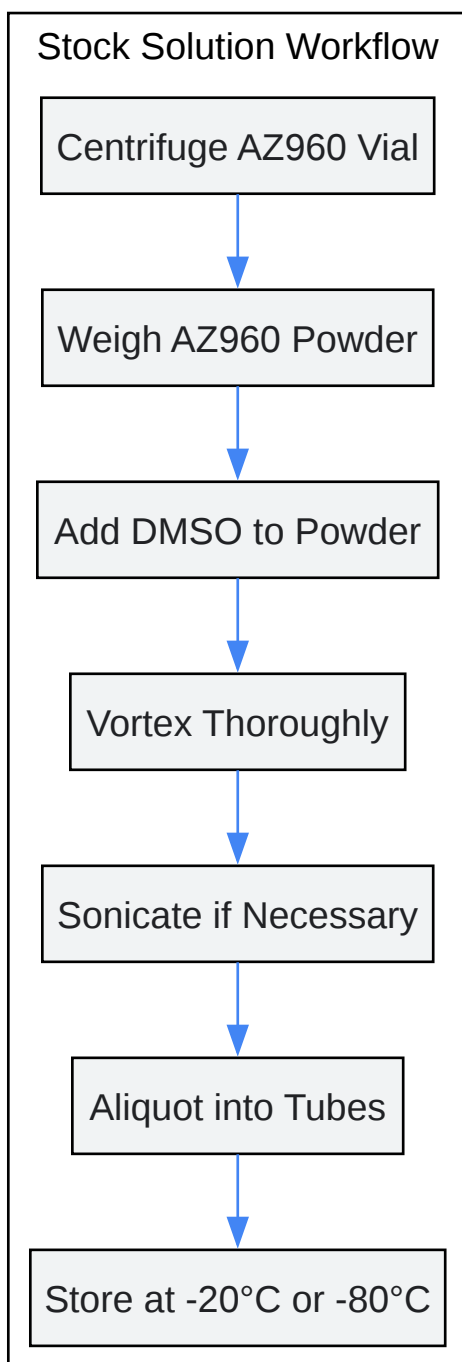
This protocol describes the preparation of a high-concentration stock solution in DMSO, suitable for most cell-based assays.

Materials:

- **AZ960** powder
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated precision balance and weigh paper/boat

Procedure:

- **Vial Preparation:** Before opening, briefly centrifuge the vial containing the **AZ960** powder to ensure all the compound is collected at the bottom, as it may adhere to the cap or walls during shipping.[\[1\]](#)[\[6\]](#)
- **Weighing:** Carefully weigh the desired amount of **AZ960** powder. For example, to prepare 1 mL of a 10 mM solution, weigh out 3.54 mg of **AZ960**.
- **Dissolution:** Add the appropriate volume of DMSO to the **AZ960** powder. Using the example above, add 1 mL of DMSO.
- **Mixing:** Tightly cap the vial and vortex thoroughly for 1-2 minutes to dissolve the compound.
- **Sonication (Recommended):** If the solution is not completely clear, sonicate the vial for 5-10 minutes in a water bath sonicator to ensure complete dissolution.[\[1\]](#)
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[2\]](#)[\[7\]](#) Store aliquots as recommended in Section 5.



[Click to download full resolution via product page](#)

Caption: Workflow for **AZ960** stock solution preparation.

Protocol for Diluting Stock Solution for Cell-Based Assays

For cell culture experiments, the DMSO concentration should typically be kept below 0.5% to avoid solvent-induced cytotoxicity.[7]

Procedure:

- Pre-warm Media: Warm the cell culture medium to 37°C before use to help prevent precipitation of the compound upon dilution.[1]
- Serial Dilution: It is recommended to perform a stepwise or serial dilution. For example, to achieve a final concentration of 1 µM in 2 mL of media:
 - Dilute the 10 mM DMSO stock solution 1:10 in DMSO to make a 1 mM intermediate solution.
 - Add 2 µL of the 1 mM solution to 2 mL of pre-warmed cell culture medium.[1]
- Mix Gently: Mix the final solution by gentle inversion or swirling before adding to the cells.

Storage and Stability

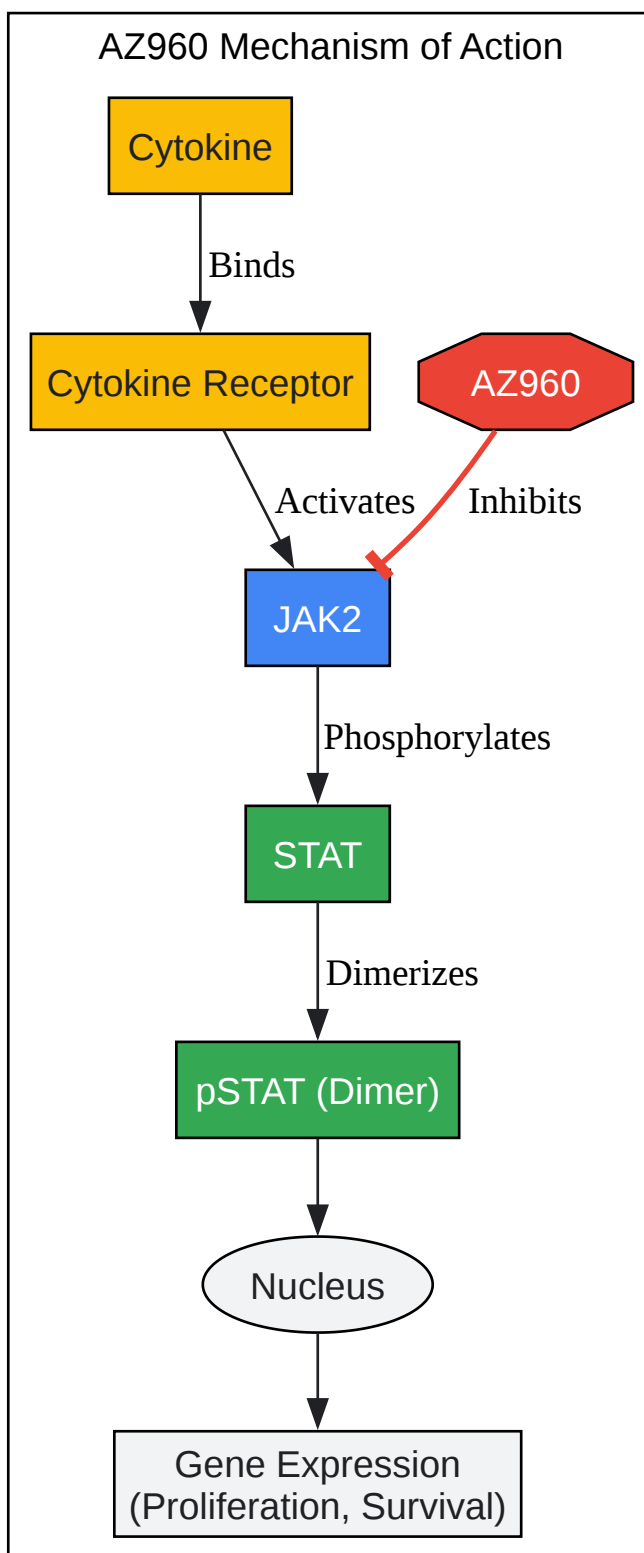
Proper storage is essential to maintain the chemical integrity and activity of **AZ960**.

Form	Storage Temperature	Shelf Life	Notes
Solid Powder	-20°C	≥ 4 years[5]	Store in a dry, dark place.[8]
Stock Solution in DMSO	-20°C	Up to 1 year[2]	Avoid repeated freeze-thaw cycles.[7]
-80°C	Up to 2 years[2]	Recommended for long-term storage.	

AZ960 Signaling Pathway

AZ960 exerts its effect by inhibiting the JAK2 kinase, which is a critical component of the JAK/STAT signaling pathway. This pathway is activated by various cytokines and growth

factors, leading to the phosphorylation and activation of STAT (Signal Transducer and Activator of Transcription) proteins, which then translocate to the nucleus to regulate gene expression involved in cell proliferation, survival, and differentiation.



[Click to download full resolution via product page](#)

Caption: **AZ960** inhibits the JAK2/STAT signaling pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. AZ960 | Parasite | Apoptosis | Virus Protease | JAK | TargetMol [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]
- 4. glpbio.com [glpbio.com]
- 5. caymanchem.com [caymanchem.com]
- 6. mybiosource.com [mybiosource.com]
- 7. medchemexpress.cn [medchemexpress.cn]
- 8. xmobio.com [xmobio.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of AZ960 Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1684624#how-to-dissolve-and-prepare-az960-stock-solution>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com